

# Technical Guide: Physicochemical Properties of 3,5-Disubstituted Isoxazole-4-Carboxylic Acids

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## Compound of Interest

Compound Name: 3,5-Diethylisoxazole-4-carboxylic acid

Cat. No.: B1334108

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Introduction: This document provides a detailed summary of the molecular formula and molecular weight for 3,5-dimethylisoxazole-4-carboxylic acid. Please note that extensive searches for "**3,5-diethylisoxazole-4-carboxylic acid**" did not yield a compound with that specific name in publicly available chemical databases. The data presented herein pertains to the closely related and commonly referenced dimethyl analogue.

## Physicochemical Data

The fundamental molecular properties of 3,5-dimethylisoxazole-4-carboxylic acid are summarized in the table below. This information is critical for experimental design, analytical characterization, and computational modeling.

Identifier	Value	Citations
Chemical Name	3,5-Dimethylisoxazole-4-carboxylic acid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	141.13 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	2510-36-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

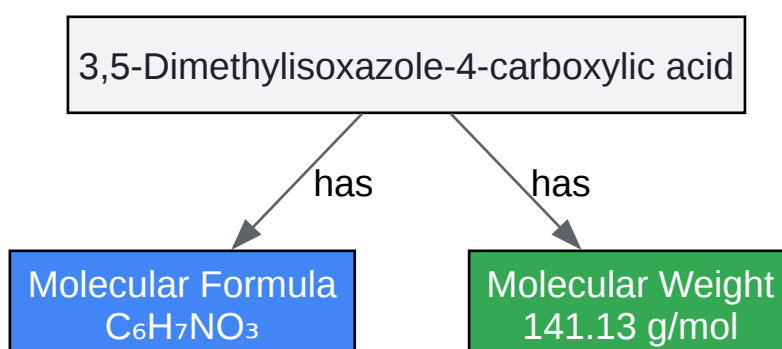
The determination of the molecular weight and formula of a compound like 3,5-dimethylisoxazole-4-carboxylic acid typically involves the following standard analytical chemistry protocols:

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
  - **Sample Preparation:** A dilute solution of the analyte is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
  - **Ionization:** The sample is introduced into the mass spectrometer and ionized, commonly using techniques like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
  - **Mass Analysis:** The mass-to-charge ratio ( $m/z$ ) of the resulting ions is measured by a mass analyzer (e.g., Time-of-Flight (TOF), Orbitrap, or Quadrupole).
  - **Data Interpretation:** The peak corresponding to the molecular ion ( $[M+H]^+$  or  $[M-H]^-$ ) is identified, and its  $m/z$  value is used to determine the molecular weight.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1H$  and  $^{13}C$  NMR spectroscopy are used to elucidate the chemical structure of the molecule, which confirms the connectivity of the atoms and complements the data from mass spectrometry to verify the molecular formula.
  - **Sample Preparation:** The sample is dissolved in a deuterated solvent (e.g.,  $CDCl_3$ ,  $DMSO-d_6$ ).
  - **Data Acquisition:** The sample is placed in a strong magnetic field and irradiated with radio waves to generate NMR spectra.
  - **Spectral Analysis:** The chemical shifts, integration of signals, and coupling patterns are analyzed to confirm the presence of the methyl groups, the isoxazole ring, and the carboxylic acid proton.

- Elemental Analysis: This technique directly measures the percentage composition of carbon, hydrogen, and nitrogen in the sample.
  - Procedure: A small, precisely weighed amount of the sample is combusted in a furnace. The resulting gases (CO<sub>2</sub>, H<sub>2</sub>O, N<sub>2</sub>) are separated and quantified.
  - Calculation: The percentage of each element is used to determine the empirical formula, which can then be compared with the proposed molecular formula derived from mass spectrometry.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name and its corresponding molecular formula and weight.



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Chemical Identity and Properties.

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## References

- 1. chemimpex.com [chemimpex.com]

- 2. 3,5-Dimethylisoxazole-4-carboxylic acid | C<sub>6</sub>H<sub>7</sub>NO<sub>3</sub> | CID 75636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,5-Dimethylisoxazole-4-carboxylic acid, 99% | Fisher Scientific [fishersci.ca]
- 4. 3,5-Dimethylisoxazole-4-carboxylic Acid | 2510-36-3 | TCI Deutschland GmbH [tcichemicals.com]
- 5. 3,5-Dimethylisoxazole-4-carboxylic acid - CAS:2510-36-3 - Sunway Pharm Ltd [3wpharm.com]
- 6. 3,5-dimethylisoxazole-4-carboxylic acid [stenutz.eu]
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